

An In-depth Technical Guide to the Safety of L-Phenylalanine-3-13C

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research and development professionals. It is not a substitute for a certified Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the product you are using. The safety and toxicological data for isotopically labeled compounds are often limited; therefore, the data for the unlabeled parent compound, L-Phenylalanine, are provided as the primary reference.

Introduction

L-Phenylalanine-3-13C is a stable isotope-labeled version of the essential amino acid L-phenylalanine. The carbon-13 isotope at the third carbon position makes it a valuable tool in metabolic research, proteomics, and drug development as a tracer to study the fate of phenylalanine in biological systems.[1][2] Given its use in experimental settings, a thorough understanding of its safety profile is crucial for researchers.

Hazard Identification

Based on the available safety data for L-Phenylalanine, the compound is generally considered non-hazardous according to GHS classifications.[3] However, as with all laboratory chemicals, it should be handled with care, assuming that the toxicological properties have not been fully investigated.[4][5]



- Primary Routes of Exposure: Inhalation, ingestion, skin contact, and eye contact.
- Potential Health Effects:
 - Eye: May cause mild irritation.
 - Skin: May cause mild irritation upon prolonged contact.
 - Ingestion: Not expected to be harmful in small quantities.
 - Inhalation: May cause respiratory tract irritation.

No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, or NTP.[5][6]

Quantitative Data

The following tables summarize the key quantitative data for **L-Phenylalanine-3-13C** and its unlabeled counterpart.

Table 1: Physical and Chemical Properties

| Property | Value | Reference | |
|-------------------|---|----------------------|--|
| Molecular Formula | C ₈ ¹³ CH ₁₁ NO ₂ | [1] | |
| Molecular Weight | 166.18 g/mol | [7][8] | |
| Appearance | White crystalline powder/solid | vder/solid [3][4][7] | |
| Melting Point | 270-275 °C (decomposes) | [4][7] | |
| Solubility | Soluble in water [4][5] | | |
| Isotopic Purity | ≥99 atom % ¹³ C | [7] | |
| Optical Activity | [α]25/D -33.0°, c = 1 in H ₂ O | [7] | |

Table 2: Toxicological Data (for unlabeled L-Phenylalanine)



| Parameter | Value | Species | Reference |
|-----------------------|-------------------------------------|---------|-----------|
| Acute Oral LD50 | No data available | - | [4] |
| Acute Intraperitoneal | 5,287 mg/kg | Rat | [6] |
| Carcinogenicity | Not listed by IARC, NTP, or OSHA | - | [5] |
| Mutagenic Effects | No information available | - | [4] |
| Reproductive Effects | No information available | - | [4] |

Note: The toxicological properties of the ¹³C-labeled compound have not been fully investigated. The data for the unlabeled compound should be used as a guideline.

Experimental Protocols

No specific safety-related experimental protocols for **L-Phenylalanine-3-13C** were found. The following is a generalized workflow for the safe handling and preparation of a stock solution, based on standard laboratory practices.

Protocol: Preparation of a Sterile Stock Solution

- Calculation: Determine the required mass of L-Phenylalanine-3-13C to achieve the desired concentration for your stock solution.
- Weighing: In a chemical fume hood or a well-ventilated area, carefully weigh the calculated amount of the compound using an analytical balance. Use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Dissolution: Transfer the weighed powder to a sterile container (e.g., a conical tube). Add the appropriate solvent (e.g., sterile deionized water or buffer) to the container.
- Mixing: Gently agitate or vortex the solution until the powder is completely dissolved.



- Sterilization (if required): For cell culture or other sterile applications, sterile-filter the solution through a 0.22 µm syringe filter into a new sterile container.
- Labeling and Storage: Clearly label the container with the compound name, concentration, date of preparation, and your initials. Store the solution at the recommended temperature, typically -20°C or -80°C for long-term stability.[1]

Mandatory Visualizations General Handling and Preparation Workflow



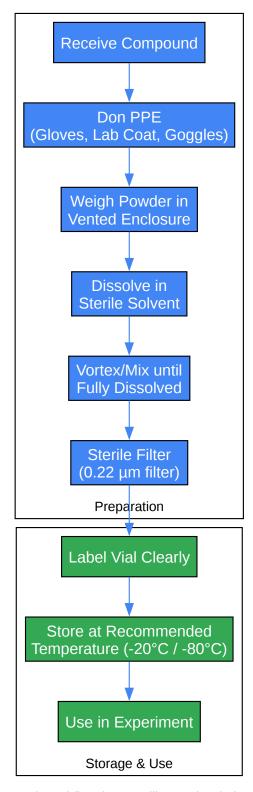


Figure 1: General Workflow for Handling and Solution Preparation

Click to download full resolution via product page

Caption: Workflow for safe handling and preparation of L-Phenylalanine-3-13C.



Simplified Metabolic Pathway of L-Phenylalanine

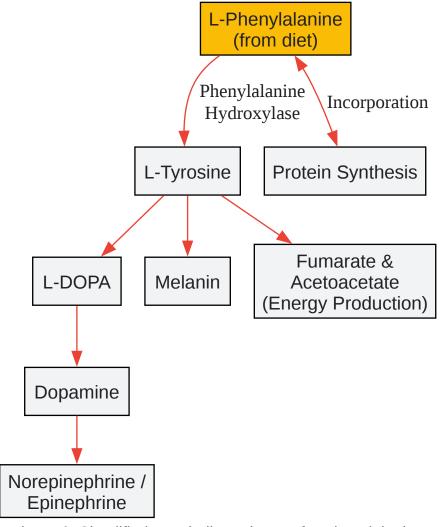


Figure 2: Simplified Metabolic Pathway of L-Phenylalanine

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

• 1. youtube.com [youtube.com]



- 2. davuniversity.org [davuniversity.org]
- 3. researchgate.net [researchgate.net]
- 4. Phenylalanine and Tyrosine Metabolism | Pathway PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. The conversion of phenylalanine to tyrosine in man. Direct measurement by continuous intravenous tracer infusions of L-[ring-2H5]phenylalanine and L-[1-13C] tyrosine in the postabsorptive state - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchexperts.utmb.edu [researchexperts.utmb.edu]
- 8. mun.ca [mun.ca]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of L-Phenylalanine-3-13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162273#l-phenylalanine-3-13c-safety-data-sheet-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.